

The Environmental Fate of Dilinoleic Acid: A Technical Guide

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Compound of Interest

Compound Name: *Dilinoleic acid*

CAS No.: 47818-40-6

Cat. No.: B12795762

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Abstract

Dilinoleic acid, a C36 dicarboxylic acid derived from the dimerization of linoleic acid, sees wide application in various industries, including the formulation of polymers, lubricants, and cosmetics. Its environmental fate is a critical consideration for sustainable product development and regulatory compliance. This technical guide provides a comprehensive overview of the current understanding of the environmental fate of **dilinoleic acid**, including its potential for biodegradation, bioaccumulation, and ecotoxicity. While specific experimental data for **dilinoleic acid** under standardized OECD guidelines are limited in publicly accessible literature, this document synthesizes available information on dimer acids as a chemical class and details the established experimental protocols for assessing the environmental risk of substances like **dilinoleic acid**. This guide aims to equip researchers, scientists, and drug development professionals with the necessary information to evaluate the environmental profile of **dilinoleic acid** and to design further studies to address existing data gaps.

Introduction

Dilinoleic acid is a complex, high molecular weight dicarboxylic acid.[1] Its structure, characterized by a long aliphatic chain and two carboxylic acid functional groups, influences its behavior in the environment. Generally, dimer acids are considered to be biodegradable and are positioned as environmentally friendly alternatives to petroleum-based chemicals.[2] However, a comprehensive assessment of the environmental fate of **dilinoleic acid** requires rigorous evaluation of its persistence, bioaccumulation potential, and toxicity. This guide outlines the key environmental compartments and processes relevant to the fate of **dilinoleic acid**.

Biodegradation

Biodegradation is a key process for the removal of organic substances from the environment. For chemicals like **dilinoleic acid**, standardized tests are used to determine their susceptibility to microbial degradation.

Ready Biodegradability

Ready biodegradability tests provide a stringent evaluation of a substance's potential for rapid and complete biodegradation in an aerobic environment. A substance that passes a ready biodegradability test is presumed not to persist in the environment. While no specific ready biodegradability data for **dilinoleic acid** was found, a structurally related substance was reported to be "readily biodegradable" according to OECD criteria.

Table 1: Representative Data for Ready Biodegradability (OECD 301 Series) (Note: The following data are illustrative as specific results for **dilinoleic acid** are not publicly available.)

Test Guideline	Method	Endpoint	Result (% Degradation)	Time to Reach Pass Level (days)	Conclusion
OECD 301F	Manometric Respirometry	O ₂ Consumption	> 60%	< 10	Readily Biodegradable
OECD 301B	CO ₂ Evolution	CO ₂ Production	> 60%	< 10	Readily Biodegradable

The Manometric Respirometry Test (OECD 301F) is a widely used method to assess the ready biodegradability of chemical substances.

- **Test Setup:** The test is conducted in sealed vessels containing a defined mineral medium, the test substance as the sole source of organic carbon, and an inoculum of microorganisms (typically from activated sludge).
- **Principle:** The consumption of oxygen by the microorganisms metabolizing the test substance is measured over a 28-day period. The amount of oxygen consumed is expressed as a percentage of the theoretical oxygen demand (ThOD).
- **Procedure:**
 - A known concentration of the test substance is added to the test vessels.
 - Control vessels containing only the inoculum and the mineral medium are run in parallel to determine the background respiration of the inoculum.
 - A reference substance (e.g., sodium benzoate) is also tested to ensure the viability of the inoculum.
 - The vessels are incubated in the dark at a constant temperature (typically 20-24°C).
 - Oxygen consumption is measured at regular intervals.
- **Pass Criteria:** A substance is considered readily biodegradable if it reaches at least 60% of its ThOD within a 10-day window during the 28-day test period.

Inherent Biodegradability

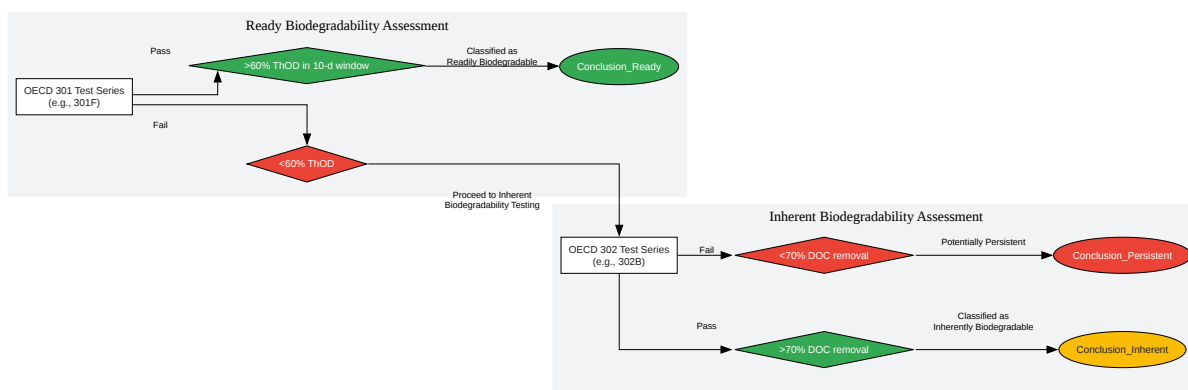
If a substance does not pass a ready biodegradability test, it may still be inherently biodegradable, meaning it has the potential to biodegrade under favorable conditions.

Table 2: Representative Data for Inherent Biodegradability (OECD 302 Series) (Note: The following data are illustrative as specific results for **dilinoleic acid** are not publicly available.)

Test Guideline	Method	Endpoint	Result (% Degradation)	Conclusion
OECD 302B	Zahn-Wellens Test	DOC Removal	> 70%	Inherently Biodegradable
OECD 302C	Modified MITI Test (II)	BOD/COD Removal	> 70%	Inherently Biodegradable

The Zahn-Wellens Test (OECD 302B) is designed to assess the inherent, ultimate biodegradability of water-soluble organic compounds.

- **Test Setup:** The test involves a relatively high concentration of the test substance and a high concentration of microorganisms from activated sludge in a mineral medium.
- **Principle:** The degradation of the test substance is followed by measuring the dissolved organic carbon (DOC) or chemical oxygen demand (COD) over a 28-day period.
- **Procedure:**
 - The test substance is added to the activated sludge suspension.
 - The mixture is aerated and agitated at a controlled temperature.
 - Samples are taken at regular intervals, filtered, and analyzed for DOC or COD.
- **Interpretation:** A removal of DOC or COD of greater than 70% indicates that the substance is inherently biodegradable.



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Workflow for assessing the biodegradability of a chemical substance.

Bioaccumulation

Bioaccumulation is the process by which a substance is absorbed by an organism from all sources, including water, food, and sediment. The potential for a substance to bioaccumulate is often estimated by its octanol-water partition coefficient (Log Kow). A high Log Kow suggests a higher potential for bioaccumulation. While a specific Log Kow for **dilinoleic acid** is not readily available, its large molecular size and lipophilic nature may suggest some potential for bioaccumulation. However, Environment Canada does not suspect **dilinoleic acid** to be bioaccumulative.

Table 3: Bioaccumulation Potential Indicators (Note: The following data are illustrative as specific results for **dilinoleic acid** are not publicly available.)

Parameter	Method	Value	Interpretation
Log Kow	OECD 107/117	> 3	Potential for bioaccumulation
Bioconcentration Factor (BCF)	OECD 305	< 2000	Not considered bioaccumulative

This guideline provides a method to determine the bioconcentration factor (BCF) of a substance in fish.

- **Test Species:** Typically, a species like the zebrafish (*Danio rerio*) or rainbow trout (*Oncorhynchus mykiss*) is used.
- **Exposure Phase:** Fish are exposed to the test substance at a constant concentration in the water for a period sufficient to reach a steady-state concentration in the fish tissues (typically 28 days).
- **Depuration Phase:** After the exposure phase, the fish are transferred to clean water, and the rate at which the substance is eliminated from their tissues is measured.
- **Analysis:** The concentration of the test substance in the fish tissue and the water is measured at regular intervals during both phases. The BCF is calculated as the ratio of the concentration in the fish to the concentration in the water at steady state.

Ecotoxicity

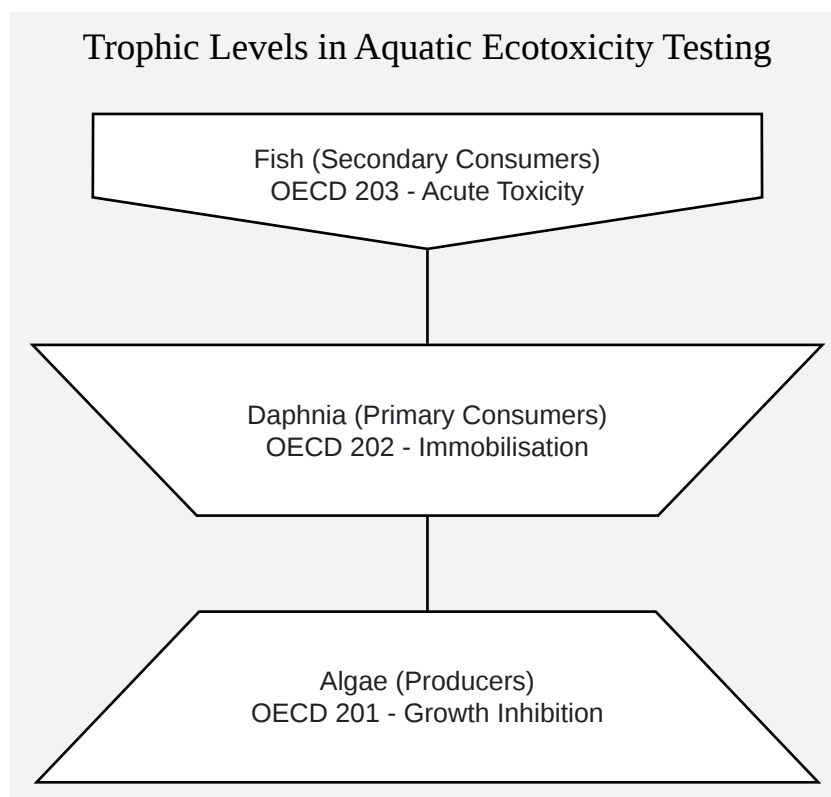
The potential for a substance to cause harm to aquatic organisms is assessed through ecotoxicity testing. Standard tests are conducted on representatives of three trophic levels: algae (producers), daphnids (primary consumers), and fish (secondary consumers). Safety Data Sheets for **dilinoleic acid** typically state that no data is available for aquatic toxicity.^[2] However, Environment Canada suspects it to be an environmental toxin.^[1]

Table 4: Aquatic Ecotoxicity Data (Note: The following data are illustrative as specific results for **dilinoleic acid** are not publicly available.)

Test Guideline	Organism	Endpoint	Value (mg/L)
OECD 201	Pseudokirchneriella subcapitata (Algae)	EC ₅₀ (72h)	> 100
OECD 202	Daphnia magna (Invertebrate)	EC ₅₀ (48h)	> 100
OECD 203	Danio rerio (Fish)	LC ₅₀ (96h)	> 100

This test assesses the acute toxicity of a substance to *Daphnia magna*.

- Test Organisms: Young daphnids (less than 24 hours old) are used.
- Exposure: The daphnids are exposed to a range of concentrations of the test substance in a defined medium for 48 hours.
- Endpoint: The endpoint is immobilization, defined as the inability to swim within 15 seconds after gentle agitation.
- Result: The EC₅₀, the concentration that causes immobilization in 50% of the daphnids, is calculated.



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Trophic levels typically assessed in aquatic ecotoxicity studies.

Other Environmental Fate Processes

Hydrolysis

Hydrolysis is the chemical breakdown of a compound due to reaction with water. The rate of hydrolysis is pH-dependent. Given the ester linkages present in some derivatives of **dilinoleic acid**, hydrolysis could be a relevant degradation pathway.

This test determines the rate of abiotic hydrolysis of a chemical at different pH values.

- Procedure: The test substance is dissolved in sterile aqueous buffer solutions at pH 4, 7, and 9.
- Incubation: The solutions are incubated in the dark at a constant temperature.

- **Analysis:** The concentration of the test substance is measured over time to determine the hydrolysis rate constant and the half-life at each pH.

Photodegradation

Photodegradation is the breakdown of molecules by light. While no specific data on the photodegradation of **dilinoleic acid** was found, its constituent fatty acids can undergo photo-oxidation. The relevance of this pathway for the larger, more complex **dilinoleic acid** molecule in the environment is not well-established.

Mobility in Soil

The mobility of a substance in soil is determined by its tendency to adsorb to soil particles. The soil adsorption coefficient (K_{oc}) is a key parameter. A high K_{oc} value indicates that the substance is likely to be immobile in soil, while a low K_{oc} suggests it may be mobile and could potentially leach into groundwater. No specific K_{oc} data for **dilinoleic acid** was found.

This method determines the soil adsorption coefficient.

- **Procedure:** A known amount of the test substance is added to a soil-water slurry.
- **Equilibration:** The slurry is agitated until equilibrium is reached between the substance adsorbed to the soil and the substance dissolved in the water.
- **Analysis:** The concentration of the substance in the aqueous phase is measured, and the amount adsorbed to the soil is calculated by difference. The adsorption coefficient (K_d) is then determined and can be normalized to the organic carbon content of the soil to give the K_{oc} .

Conclusion and Future Research

The available information suggests that **dilinoleic acid**, as part of the broader category of dimer acids, is likely to be biodegradable and has a low potential for bioaccumulation. However, a definitive assessment of its environmental fate is hampered by the lack of specific, quantitative data from standardized ecotoxicity and environmental fate studies.

To address these data gaps, the following studies on **dilinoleic acid** are recommended:

- Ready Biodegradability: An OECD 301F or 301B test to definitively determine if it is readily biodegradable.
- Aquatic Ecotoxicity: A full suite of acute toxicity tests on algae (OECD 201), Daphnia magna (OECD 202), and fish (OECD 203) to determine its potential hazard to aquatic organisms.
- Bioaccumulation: An OECD 305 study to experimentally determine the bioconcentration factor in fish.
- Soil Mobility: An OECD 106 study to determine the soil adsorption coefficient (Koc).
- Hydrolysis: An OECD 111 study to assess its stability in water at different pH values.

The generation of these data will enable a more robust environmental risk assessment of **dilinoleic acid**, supporting its continued use in a manner that is safe for the environment.

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